

# Application Notes and Protocols for 2-tert-Butyl-4,6-dimethylphenol

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## Compound of Interest

Compound Name: 2-tert-Butyl-4,6-dimethylphenol

Cat. No.: B043266

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the safe handling and storage of **2-tert-Butyl-4,6-dimethylphenol** (CAS No. 1879-09-0). Adherence to these protocols is crucial to ensure personnel safety and maintain the integrity of the chemical.

## Chemical and Physical Properties

**2-tert-Butyl-4,6-dimethylphenol** is a phenolic compound commonly used as an antioxidant.<sup>[1]</sup> Its physical and chemical properties are summarized in the table below.

Property	Value	References
Appearance	Colorless to yellow liquid or low melting solid	[1][2][3]
Odor	Phenolic	[1]
Melting Point	22 - 23 °C / 71.6 - 73.4 °F	[3]
Boiling Point	249 °C	[1]
Flash Point	111 - 112 °C	[1][4]
Density	0.917 g/cm <sup>3</sup>	[1]
Water Solubility	Insoluble	[1][5]
Vapor Pressure	0.04 mmHg	[1]

## Health Hazard Information

This substance is considered hazardous and can be harmful if swallowed, inhaled, or absorbed through the skin.[2] It is classified as fatal in contact with skin and causes severe skin and eye irritation.[3][6] Prolonged or repeated exposure may cause damage to organs such as the liver and kidney.[3][7]

NFPA 704 Rating (estimated):[2]

- Health: 2
- Flammability: 1
- Instability: 0

## Personal Protective Equipment (PPE) and Engineering Controls

Strict adherence to safety protocols is mandatory when handling **2-tert-Butyl-4,6-dimethylphenol**.

Control	Specification	References
Engineering Controls	Handle in a well-ventilated area. A chemical fume hood should be used.[4][8] Facilities must be equipped with an eyewash station and a safety shower.[2]	
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields or chemical splash goggles.[2][8]	
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.[2][8] Fire/flamm resistant and impervious clothing is recommended.[8]	
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[2][7]	

## Detailed Handling Procedures

- Preparation:
  - Ensure all necessary PPE is in good condition and worn correctly.
  - Verify that the chemical fume hood and other ventilation systems are functioning properly.
  - Have an emergency spill kit readily accessible.
- Handling:
  - Avoid direct physical contact with the chemical.[4]

- Do not breathe dust, mist, or vapor.[\[2\]](#)[\[8\]](#)
- Use non-sparking tools to prevent ignition.[\[8\]](#)
- Ground and bond containers and receiving equipment to prevent electrostatic discharge.  
[\[9\]](#)
- Do not eat, drink, or smoke in the handling area.[\[8\]](#)[\[9\]](#)
- Post-Handling:
  - Wash hands and any exposed skin thoroughly after handling.[\[8\]](#)[\[9\]](#)
  - Decontaminate all equipment and work surfaces.
  - Remove and properly dispose of contaminated clothing.[\[8\]](#)

## Detailed Storage Procedures

Proper storage is essential to maintain the chemical's stability and prevent hazardous situations.

Condition	Requirement	References
Temperature & Location	Store in a cool, dry, dark, and well-ventilated place.[1][2][4][8]	
Container	Keep in a tightly sealed container or cylinder.[1][2][4][8] Protect containers from physical damage.[1][4]	
Atmosphere	For maintaining product quality, storing under an inert atmosphere is recommended. [3]	
Segregation	Store away from incompatible materials, ignition sources, and foodstuffs.[1][4] The area should be secured and labeled.[1][4]	

## Incompatible Materials

**2-tert-Butyl-4,6-dimethylphenol** reacts as a weak organic acid and is incompatible with the following:[1][5][10][11]

- Strong reducing substances (e.g., hydrides, nitrides, alkali metals, sulfides)
- Strong oxidizing agents[12]
- Bases[12]

Contact with these materials can generate flammable hydrogen gas and significant heat, which may lead to fire or explosion.[5][10][11] It can also undergo rapid sulfonation and nitration, which are exothermic and potentially explosive reactions.[5][10][11]

## Emergency and First Aid Protocols

Immediate action is required in case of exposure.

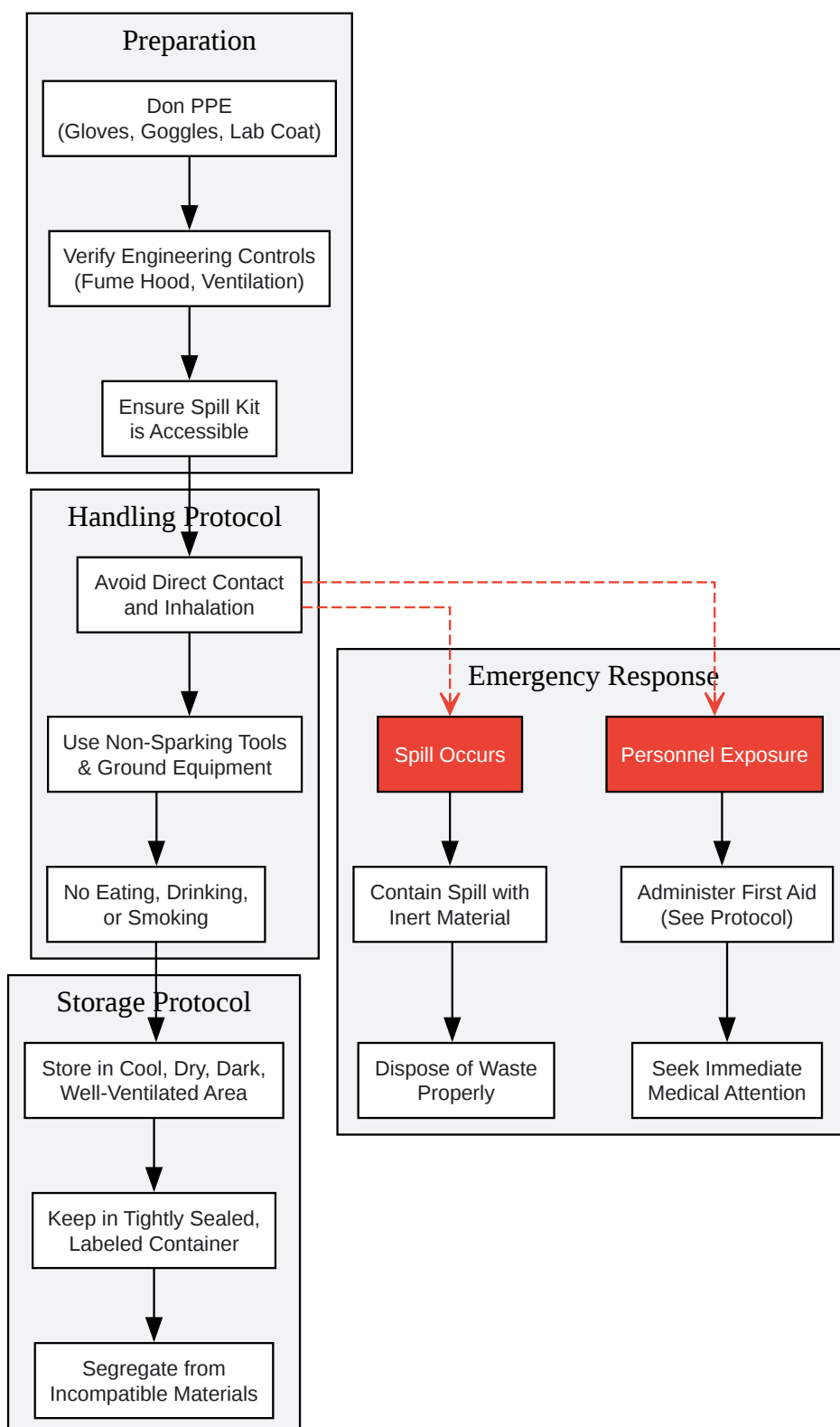
Exposure Route	First Aid Protocol	References
Inhalation	Move the victim to fresh air immediately. If not breathing, give artificial respiration (do not use mouth-to-mouth). If breathing is difficult, administer oxygen. Seek immediate medical attention. <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>	
Skin Contact	Immediately remove all contaminated clothing. Flush skin with plenty of water for at least 15-20 minutes. Seek immediate medical attention. <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>	
Eye Contact	Immediately flush eyes with plenty of water for at least 15-20 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention. <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>	
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. <a href="#">[2]</a> <a href="#">[7]</a> <a href="#">[9]</a>	

## Spill and Waste Disposal Procedures

- Spills:
  - Evacuate personnel from the area.[\[12\]](#)

- Wear appropriate PPE as outlined in Section 3.
- Absorb the spill with inert material (e.g., vermiculite, sand, or earth) and place it in a suitable, closed container for disposal.[\[2\]](#)
- Prevent the spill from entering drains or water sources.[\[4\]](#)[\[9\]](#)
- Waste Disposal:
  - Dispose of waste material and contaminated packaging in accordance with local, state, and federal regulations. This should be done through a licensed professional waste disposal service.[\[7\]](#)

## Visual Protocols



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Caption: Workflow for safe handling and storage of **2-tert-Butyl-4,6-dimethylphenol**.



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- To cite this document: BenchChem. [Application Notes and Protocols for 2-tert-Butyl-4,6-dimethylphenol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b043266#2-tert-butyl-4-6-dimethylphenol-handling-and-storage-procedures]

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